

Precision Engineering of N-Methylated Amino Lactam Libraries via Solid-Phase Synthesis

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Compound of Interest

Compound Name: (R)-3-Amino-1-methylazepan-2-one hydrochloride

CAS No.: 1389338-41-3

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Abstract

N-methylated amino lactams represent a privileged class of peptidomimetics, combining the conformational rigidity of lactams (Freidinger scaffolds) with the metabolic stability and membrane permeability of N-methylation. This application note details a robust, modular solid-phase synthesis (SPPS) strategy for generating libraries of these scaffolds. We focus on the synthesis of

-amino-

-lactam (Agl) residues and their subsequent site-specific N-methylation using the Fukuyama-Mitsunobu protocol. This guide provides self-validating protocols, mechanistic insights, and troubleshooting frameworks for high-throughput medicinal chemistry.

Strategic Overview: The "Cis-Peptide" Mimic

In drug discovery, the primary failure modes for peptide therapeutics are rapid proteolysis and poor bioavailability. N-methylated amino lactams address both:

- **Conformational Constraint:** The lactam ring locks the (psi) dihedral angle, forcing the backbone into a stable -turn (usually Type II'), mimicking the bioactive "kink" often found in receptor-bound ligands.
- **N-Methylation:** Methylation of the exocyclic amine (or backbone amides) eliminates a hydrogen bond donor, reducing desolvation energy (improving permeability) and sterically blocking proteolytic enzymes.

The Synthetic Challenge

Constructing these libraries requires overcoming two main barriers:

- **Steric Hindrance:** Coupling to a secondary, N-methylated amine is kinetically slow and prone to racemization.
- **Cyclization Efficiency:** Forming the lactam ring on-resin requires specific geometries; the classic Freidinger route (via Methionine) is effective but requires careful handling of alkylating agents.

Core Protocol: Solid-Phase Synthesis of the Agl Scaffold

This protocol describes the synthesis of the Freidinger Lactam (

-amino-

-lactam) starting from a Methionine residue on a Rink Amide resin.

Reagents & Materials[1][2][3][4][5][6][7][8]

- **Resin:** Rink Amide MBHA (Loading: 0.5–0.7 mmol/g). High loading is discouraged due to steric crowding.
- **Fmoc-Met-OH:** The precursor for the lactam ring.
- **Alkylation Agent:** Iodoacetic acid or Methyl Iodide (for sulfonium formation).

- Base: DIPEA (Diisopropylethylamine).
- Solvents: DMF (peptide grade), DCM, THF.

Step-by-Step Workflow

Phase A: Peptide Chain Elongation

- Resin Swelling: Swell resin in DCM (30 min) then DMF (30 min).
- Fmoc Deprotection: Treat with 20% Piperidine/DMF (min).^[1] Wash with DMF ().
- Coupling (Pre-Lactam): Couple the C-terminal amino acids using standard HCTU/DIPEA conditions.
- Fmoc-Met-OH Coupling: Couple Fmoc-Met-OH (4 eq), HCTU (3.9 eq), and DIPEA (8 eq) for 1 hour. Verify with Kaiser Test.

Phase B: Cyclization to

-Amino-

-Lactam (Agl)

This phase converts the linear Methionine side chain into the cyclic lactam.

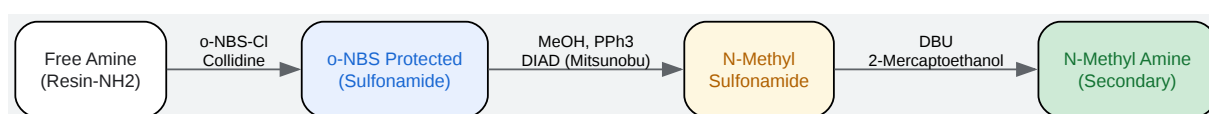
- S-Alkylation (Sulfonium Salt Formation):
 - Reagent: Dissolve Iodoacetic acid (or Methyl Iodide) in DMF.
 - Reaction: Treat the resin-bound Fmoc-Met-peptide with the alkylating agent (10 eq) for 12–24 hours at room temperature.
 - Mechanism:^[2]^[3] The thioether of Met attacks the alkyl halide, forming a positively charged sulfonium leaving group.

- Wash: Extensive washing with DMF and DCM is critical to remove excess alkylating agent.
- Cyclization (Lactamization):
 - Deprotection: Remove the N-terminal Fmoc group (20% Piperidine/DMF). Note: The amine is now free to attack.
 - Heating: Heat the resin in DMF/DIPEA (10%) at 60°C for 4–6 hours.
 - Mechanism:[2][3] The free
-amine performs a 5-exo-tet nucleophilic attack on the
-carbon, displacing the sulfonium group (dimethyl sulfide is the byproduct).
 - Validation: Cleave a small aliquot. The mass shift will be
Da (loss of MeSH + formation of ring) relative to the linear Met precursor.

Protocol: Site-Specific N-Methylation (Fukuyama-Mitsunobu)

Once the lactam (Agl) is formed, the exocyclic amine is a primary amine. To create an N-methylated amino lactam, we utilize the Fukuyama-Mitsunobu reaction. This method is superior to direct alkylation (which causes over-methylation) or reductive amination (which can be slow on solid phase).

Mechanistic Pathway



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Figure 1: The Fukuyama-Mitsunobu cycle for site-specific N-methylation on solid support.

Step-by-Step Protocol

- Activation (Nosylation):
 - Treat the resin-bound amine (Agl residue) with o-Nitrobenzenesulfonyl chloride (o-NBS-Cl) (4 eq) and Collidine (10 eq) in NMP for 2 hours.
 - QC: Kaiser test should be negative (sulfonamides do not react with ninhydrin).
- N-Methylation (Mitsunobu):
 - Prepare a solution of Triphenylphosphine (PPh₃) (5 eq) and Methanol (10 eq, dry) in anhydrous THF/DCM (1:1).
 - Add DIAD (Diisopropyl azodicarboxylate) (5 eq) dropwise to the solution before adding to the resin to form the betaine intermediate.
 - Add the mixture to the resin and shake for 2 hours. Repeat this step once to ensure completion.
 - Why this works: The pK_a of the sulfonamide (~10) allows deprotonation and alkylation under neutral Mitsunobu conditions.
- Deprotection (Denosylation):
 - Treat the resin with DBU (5 eq) and 2-Mercaptoethanol (10 eq) in DMF for min.
 - Mechanism:^[2]^[3] The thiolate anion attacks the aromatic ring of the nosyl group (S_NAr), releasing the N-methylated amine and SO₂.
 - QC: Chloranil test (specific for secondary amines) should be positive (blue/green).

Library Assembly & Quality Control

Library Design: Split-and-Pool Strategy

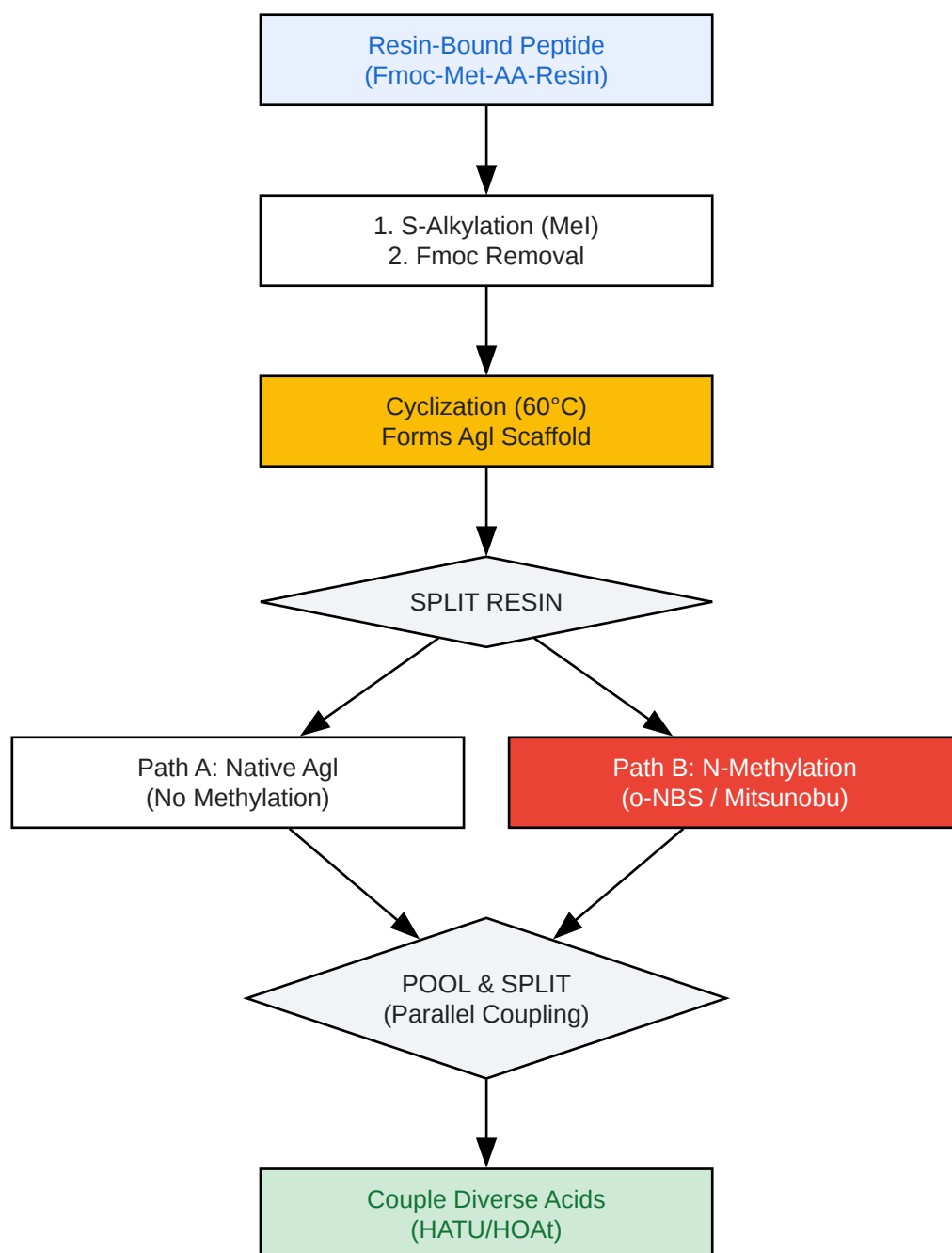
For generating diverse libraries, use a "directed sorting" split-and-pool method.

- Fixed Core: Synthesize the Agl scaffold on the entire batch of resin.
- Split: Divide resin into sub-batches for N-methylation (Methylated vs. Non-methylated).
- Pool & Split: Re-pool and split into wells for coupling diverse N-terminal acyl caps or amino acids.

Data Presentation: Troubleshooting Matrix

Issue	Observation (LCMS/QC)	Root Cause	Corrective Action
Incomplete Cyclization	Mass corresponds to linear Met or Sulfonium salt.	Steric clash or low temperature.	Increase cyclization temp to 70°C; Use microwave irradiation (50W, 60°C, 30 min).
Over-Methylation	Mass +14 Da (Quaternary ammonium).	Direct alkylation used instead of Mitsunobu.	Switch to Fukuyama-Mitsunobu (Protocol 3). Direct MeI alkylation is too aggressive.
Difficult Coupling	Low yield of amino acid after N-Me-Agl. [4]	N-Me steric hindrance.	Use HATU/HOAt (most powerful) or Triphosgene (in-situ acid chloride). Double couple at 50°C.
Racemization	Split peaks in HPLC.	Base-catalyzed epimerization during cyclization.	Use DBU sparingly; prefer DIPEA. Minimize heat exposure time.

Visualization: Library Workflow



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Figure 2: Split-and-pool workflow for generating N-methylated amino lactam libraries.

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